

(S)-(-)-3-Benzyloxy-1,2-propanediol stability and storage conditions

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Compound of Interest

(S)-(-)-3-Benzyloxy-1,2propanediol

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(S)-(-)-3-Benzyloxy-1,2-propanediol**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for (S)-(-)-3-Benzyloxy-1,2-propanediol?

A1: To ensure the long-term stability of **(S)-(-)-3-Benzyloxy-1,2-propanediol**, it is recommended to store it at 2-8°C in a dark place under an inert atmosphere.[1][2] This compound is hygroscopic, meaning it can absorb moisture from the air, which may affect its purity and stability.[3][4]

Q2: My **(S)-(-)-3-Benzyloxy-1,2-propanediol** appears as a liquid/solid, but the product description says it can be either. Is this normal?

A2: Yes, this is normal. The physical state of **(S)-(-)-3-Benzyloxy-1,2-propanediol** can vary depending on the ambient temperature and its purity. It is described as a white or colorless to light yellow powder, lump, or clear liquid.[5] The melting point of the related (R)-(+)-enantiomer



is in the range of 25-29°C, suggesting that the (S)-enantiomer likely has a similar melting point and can be a solid at standard room temperature or a liquid in a warmer environment.[2]

Q3: What substances are incompatible with (S)-(-)-3-Benzyloxy-1,2-propanediol?

A3: **(S)-(-)-3-Benzyloxy-1,2-propanediol** is incompatible with strong oxidizing agents and acids.[3][4][6] Contact with these substances should be avoided to prevent vigorous reactions or degradation of the compound.

Q4: I've noticed the purity of my compound has decreased over time. What could be the cause?

A4: A decrease in purity could be due to several factors. The most common reasons are improper storage, such as exposure to moisture (as it is hygroscopic), air, light, or incompatible substances.[3][4] Storing the compound outside the recommended 2-8°C range can also contribute to degradation.[1][2] Refer to the troubleshooting workflow below for a systematic approach to identifying the issue.

Q5: Is (S)-(-)-3-Benzyloxy-1,2-propanediol sensitive to air?

A5: While not explicitly stated to be air-sensitive in all sources, the recommendation to store under an inert atmosphere suggests that prolonged exposure to air could lead to degradation, possibly through oxidation or reaction with atmospheric moisture.[1]

Data Presentation

Table 1: Physical and Storage Properties of Benzyloxy-1,2-propanediol Enantiomers



Property	(S)-(-)-3-Benzyloxy- 1,2-propanediol	(R)-(+)-3- Benzyloxy-1,2- propanediol	(±)-3-Benzyloxy- 1,2-propanediol
CAS Number	17325-85-8[1]	56552-80-8[2]	4799-67-1[7]
Molecular Formula	C10H14O3[1]	C10H14O3[2]	C10H14O3[7]
Molecular Weight	182.22 g/mol [1]	182.22 g/mol [2]	182.22 g/mol [7]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid[5]	Solid[2]	Not specified
Melting Point	Not specified	25-29 °C[2]	Not specified
Storage Temperature	2-8°C[1][2]	2-8°C[2]	Room Temperature (Inert atmosphere)[8]
Key Stability Notes	Keep in dark place, inert atmosphere.[1] Hygroscopic, combustible, incompatible with strong oxidizing agents.[3][4]	-	Stable. Hygroscopic. Combustible. Incompatible with strong oxidizing agents.[3][4]

Experimental Protocols

Protocol for Handling and Preparation of **(S)-(-)-3-Benzyloxy-1,2-propanediol** for Experimental Use

- Acclimatization: Before opening, allow the container of (S)-(-)-3-Benzyloxy-1,2-propanediol
 to warm to room temperature. This is particularly important if it has been stored at 2-8°C to
 prevent condensation of atmospheric moisture onto the compound, as it is hygroscopic.[3][4]
- Inert Atmosphere Handling: For optimal results and to prevent degradation, handle the compound under an inert atmosphere (e.g., nitrogen or argon), especially if it will be stored again after opening.

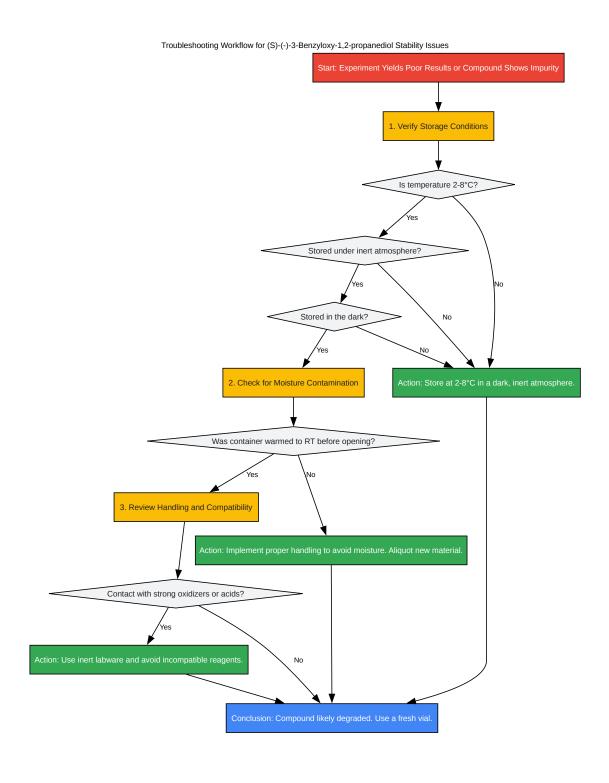


· Dispensing:

- If the compound is a solid, use a clean, dry spatula to weigh the desired amount in a tared, dry container.
- If the compound is a liquid, use a dry syringe or pipette to measure the desired volume or weight. The density is approximately 1.140 g/mL at 20°C.[7]
- Dissolution: Dissolve the compound in a suitable, dry solvent as required by your experimental procedure.
- Storage of Aliquots: If you do not use the entire amount, it is best practice to aliquot the
 compound into smaller, appropriately sized, dry containers under an inert atmosphere. This
 will minimize the number of times the main container is opened and exposed to the
 atmosphere.
- Resealing and Storage: Tightly reseal the main container, preferably under an inert atmosphere, and store it at the recommended 2-8°C in a dark place.[1][2]

Mandatory Visualization





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Caption: Troubleshooting workflow for stability issues.



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